

Application Notes and Protocols for F-15599 Tosylate in In Vivo Experiments

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Compound of Interest

Compound Name: F-15599 tosylate

CAS No.: 955112-72-8

Cat. No.: B12762465

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Introduction

F-15599 tosylate is a highly selective and potent 5-HT_{1A} receptor agonist with functional selectivity, preferentially targeting postsynaptic 5-HT_{1A} receptors. This characteristic makes it a valuable tool for investigating the role of the serotonergic system in various physiological and pathological processes, including depression, cognitive disorders, and schizophrenia.[1] Proper preparation of **F-15599 tosylate** working solutions is critical for obtaining reliable and reproducible results in in vivo experiments. This document provides a detailed protocol for the preparation of **F-15599 tosylate** solutions for administration in animal models.

Quantitative Data Summary

The following table summarizes key quantitative data for the preparation of **F-15599 tosylate** solutions for in vivo experiments, compiled from available literature.

Parameter	Value	Source
Molecular Formula	C ₂₆ H ₂₉ ClFN ₄ O ₄ S	Manufacturer Data
Molecular Weight	567.05 g/mol	Manufacturer Data
Recommended Solvents	Saline, Distilled Water	[2]
Typical Stock Solution Storage	-20°C for up to 1 month, -80°C for up to 6 months (protect from light)	[3]
In Vivo Administration Routes	Intravenous (i.v.), Intraperitoneal (i.p.), Oral (p.o.)	[1][2]
Typical i.v. Dosage Range (Rats)	0.2 µg/kg - 2.5 mg/kg	[2]
Typical i.p. Dosage Range (Rats)	0.04 mg/kg - 2.5 mg/kg; ED ₅₀ : 30 µg/kg (dopamine increase), 240 µg/kg (5-HT release reduction)	[4]
Typical p.o. Dosage Range (Rats)	0.16 mg/kg - 2.5 mg/kg	[1]

Note: The exact maximum solubility of **F-15599 tosylate** in aqueous solutions is not specified in the available literature. For concentrations higher than those reported in published studies, it is recommended to determine the solubility empirically. Doses in published studies are often expressed as the weight of the free base.[2]

Experimental Protocols

Materials and Equipment

- **F-15599 tosylate** powder
- Sterile saline (0.9% NaCl) or sterile distilled water
- Sterile vials

- Calibrated analytical balance
- Spatula
- Vortex mixer
- Sonicator (optional)
- Sterile syringe filters (0.22 μm)
- Sterile syringes and needles
- Pipettes and sterile tips
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Preparation of Stock Solution (e.g., 1 mg/mL)

- Calculate the required amount of **F-15599 tosylate**. For example, to prepare 1 mL of a 1 mg/mL stock solution, weigh out 1 mg of **F-15599 tosylate** powder.
- Aseptically transfer the powder to a sterile vial.
- Add the desired volume of sterile saline or distilled water. For a 1 mg/mL solution, add 1 mL of the solvent.
- Vortex the vial until the powder is completely dissolved. If necessary, brief sonication in a water bath can aid dissolution.
- Visually inspect the solution to ensure it is clear and free of particulates.
- Store the stock solution at -20°C or -80°C in small aliquots to avoid repeated freeze-thaw cycles. Stock solutions are stable for up to 1 month at -20°C and up to 6 months at -80°C when protected from light.^[3]

Preparation of Working Solution for Injection

Working solutions should be prepared fresh daily from the stock solution.^[2]

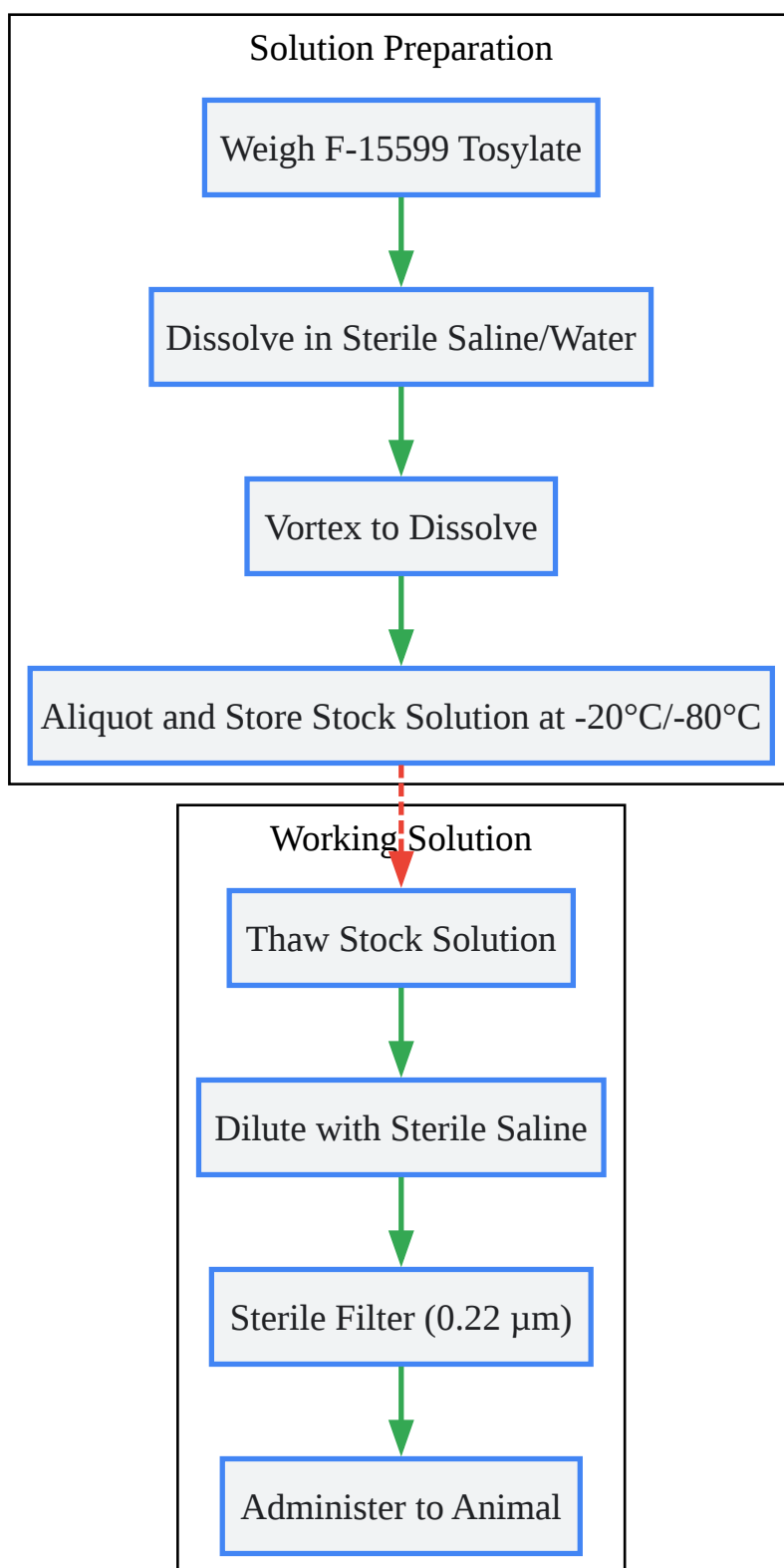
- Determine the final concentration and volume of the working solution needed for the experiment. This will depend on the animal's weight, the desired dose, and the injection volume.
- Calculate the volume of the stock solution required. For example, to prepare 1 mL of a 100 µg/mL working solution from a 1 mg/mL stock solution, you will need 100 µL of the stock solution.
- In a sterile vial, dilute the calculated volume of the stock solution with the appropriate volume of sterile saline to reach the final desired volume. In the example above, add 100 µL of the stock solution to 900 µL of sterile saline.
- Vortex the working solution to ensure it is thoroughly mixed.
- For intravenous administration, it is highly recommended to filter the final working solution through a 0.22 µm sterile syringe filter to remove any potential microbial contamination or particulates.
- The working solution is now ready for in vivo administration.

Safety Precautions

- Always handle **F-15599 tosylate** powder in a well-ventilated area or a chemical fume hood.
- Wear appropriate PPE, including a lab coat, gloves, and safety glasses, to avoid skin and eye contact.
- In case of contact, wash the affected area thoroughly with water.
- Refer to the material safety data sheet (MSDS) for complete safety information.

Visualized Workflows and Pathways

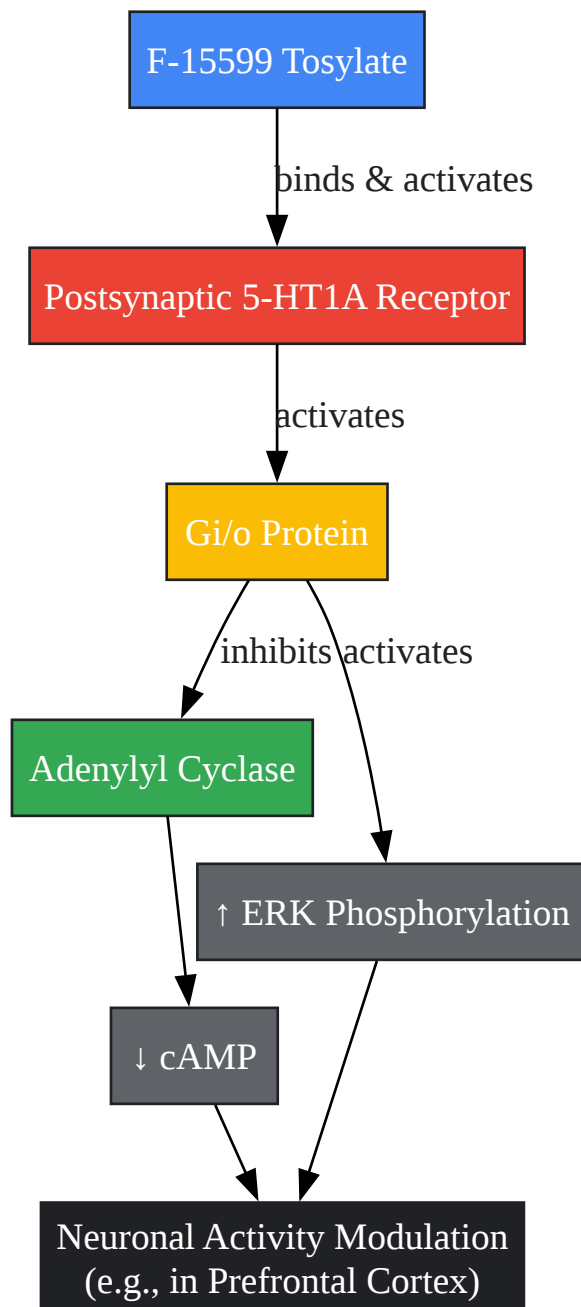
Experimental Workflow for F-15599 Tosylate Working Solution Preparation



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Caption: Workflow for preparing **F-15599 tosylate** working solution.

Signaling Pathway for F-15599 as a 5-HT_{1A} Receptor Agonist



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